

Operational Guide: Proper Disposal of 2-Acetoxybutyrophenone[1][2]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Acetoxybutyrophenone

Cat. No.: B13811184

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Chemical Identity: **2-Acetoxybutyrophenone** CAS Number: 21550-10-7 Molecular Formula: $C_{12}H_{14}O_3$ Synonyms: 2'-Acetoxybutyrophenone; Acetic acid 2-butyrylphenyl ester[1][2][3]

Executive Summary

This guide outlines the mandatory safety and logistical procedures for the disposal of **2-Acetoxybutyrophenone**. [2][4] As an aromatic ester/ketone derivative, this compound requires handling as Hazardous Organic Waste. [2] The primary disposal pathway is high-temperature incineration via a licensed chemical waste management facility. [2] Under no circumstances should this chemical be discharged into municipal drains, sinks, or evaporation hoods. [2]

Immediate Action Required:

- Segregate from strong oxidizers and strong bases. [2]
- Collect in chemically compatible containers (Glass or HDPE).
- Label clearly as "Non-Halogenated Organic Waste." [2]

Safety Profile & Hazard Identification

Before initiating any disposal procedure, operators must acknowledge the chemical hazards. While specific toxicological data for CAS 21550-10-7 is limited, its structural class (phenolic esters/ketones) dictates the following safety baseline:

Hazard Classification (GHS)[2][6]

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[2]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).[2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).[2]
- Flammability: Combustible Liquid (Class IIIB typically, but treat as Class II if dissolved in solvents).[2]

Personal Protective Equipment (PPE) Matrix

Component	Specification	Rationale
Hand Protection	Nitrile Gloves (Min.[1][2] thickness 0.11 mm)	Provides barrier against organic esters; double-glove for prolonged handling.[2]
Eye Protection	Chemical Splash Goggles	Prevents ocular damage from splashes; safety glasses are insufficient for liquid transfer.[2]
Body Protection	Flame-Resistant Lab Coat	Protects skin and clothing; standard cotton coats may absorb the chemical.[2]
Respiratory	Fume Hood (Face Velocity > 100 fpm)	Mandatory for pouring/transferring to prevent inhalation of vapors.[2]

Waste Characterization & Classification

Proper characterization is the foundation of regulatory compliance (EPA RCRA).[2]

Physical Properties[2][7]

- Physical State: Liquid (Viscous) or low-melting solid.[2]
- Density: ~1.076 g/cm³[2][5]
- Solubility: Insoluble in water; Soluble in organic solvents (Ethanol, Acetone, DCM).[2]

Regulatory Classification (RCRA)[2]

- Listed Waste: Not specifically P-listed or U-listed.
- Characteristic Waste:
 - Ignitability (D001): Possible if flash point < 60°C (140°F) or if in a flammable solvent mixture.[2]
 - Toxicity: Not a standard TC constituent, but must be treated as toxic to aquatic life.[2][6]
- Waste Code Assignment:
 - If pure: Non-Regulated Organic (unless exhibiting ignitability).[2]
 - If mixed with flammable solvents: D001.[2]
 - Best Practice: Manage as Non-Halogenated Organic Solvent Waste.[2]

Step-by-Step Disposal Protocol

Phase 1: Segregation & Compatibility

CRITICAL: Do NOT mix **2-Acetoxybutyrophenone** with:

- Strong Oxidizers (e.g., Nitric acid, Peroxides) – Risk of exothermic reaction/fire.[2]
- Strong Bases (e.g., Sodium Hydroxide) – Risk of hydrolysis and heat generation.[2]

Phase 2: Collection

- Select Container: Use an amber glass bottle or High-Density Polyethylene (HDPE) carboy. Ensure the cap has a chemically resistant liner (PTFE).[2]

- Transfer: Perform all transfers inside a functioning chemical fume hood. Use a funnel to prevent spills on the container threads.[2]
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion. [2]

Phase 3: Labeling

Affix a hazardous waste label immediately upon the first addition of waste.[2] The label must contain:

- Generator Name/Date.
- Chemical Name: "**2-Acetoxybutyrophenone**" (Do not use abbreviations).
- Hazard Checkboxes: Irritant Combustible (if applicable).[2]
- Constituents: If a mixture, list all solvents and their approximate percentages (e.g., "**2-Acetoxybutyrophenone** 5%, Acetone 95%").

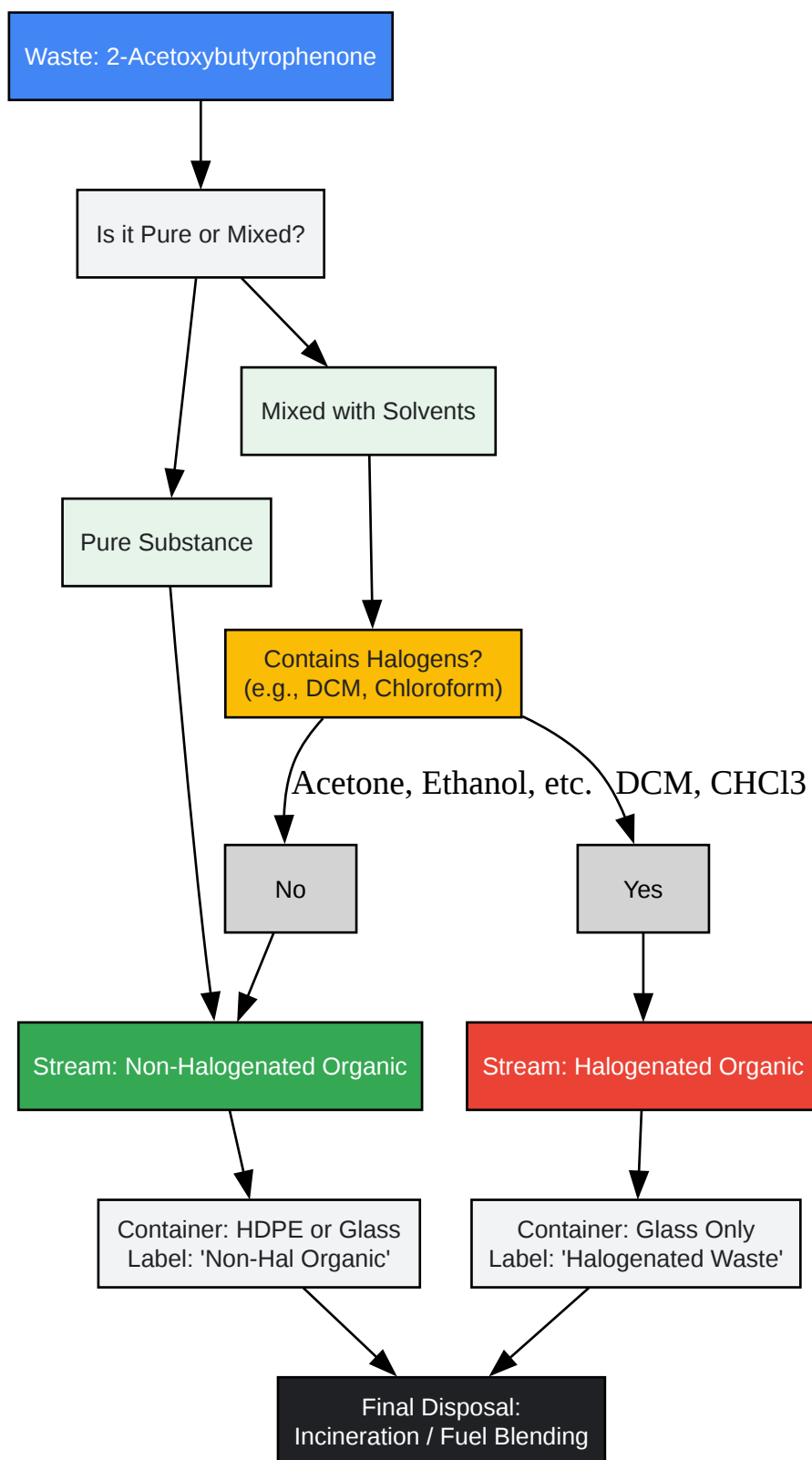
Phase 4: Storage & Handover[2]

- Store the container in a Secondary Containment Tray (polypropylene) to catch potential leaks.[2]
- Keep in a Flammable Safety Cabinet if the flash point is $< 93^{\circ}\text{C}$.[2]
- Schedule pickup with your facility's EHS or licensed waste vendor (e.g., Clean Harbors, Veolia, Stericycle) for Fuel Blending/Incineration.[2]

Visual Workflows

Disposal Decision Tree

This logic flow ensures the waste is routed correctly based on its state and mixture.[2]

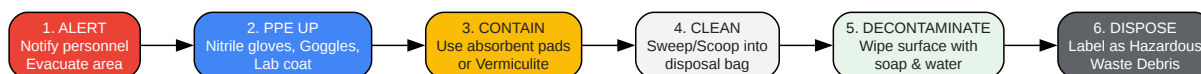


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Figure 1: Decision logic for segregating and packaging **2-Acetoxybutyrophenone** waste.

Spill Response Workflow

Immediate actions to take in the event of an accidental release.



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Figure 2: Operational workflow for managing minor laboratory spills.

Emergency Procedures

Spill Management (Minor < 100 mL)

- Ventilate: Open fume hoods to maximum; open windows if safe.
- Absorb: Cover the liquid with an inert absorbent (Vermiculite, dry sand, or polypropylene pads).[2] Do not use paper towels if the substance is hot or mixed with oxidizers.[2]
- Collect: Use non-sparking tools (plastic scoop) to transfer the saturated absorbent into a heavy-duty plastic waste bag or a wide-mouth jar.[2]
- Label: Tag the waste as "Debris contaminated with **2-Acetoxybutyrophenone**."

First Aid Measures

- Skin Contact: Wash with soap and water for 15 minutes.[2] Remove contaminated clothing. [2][4][7][6][8][9][10]
- Eye Contact: Rinse cautiously with water for 15 minutes.[2] Remove contact lenses if present.[2] Seek medical attention.
- Inhalation: Move to fresh air immediately.

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